

Technical Guide: 3-Bromo-2,5,6-trimethoxybenzoic Acid

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Compound of Interest

Compound Name: 3-Bromo-2,5,6-trimethoxybenzoic acid

Cat. No.: B1268548

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CAS Number: 101460-22-4

This technical guide provides a comprehensive overview of **3-Bromo-2,5,6-trimethoxybenzoic acid**, a substituted aromatic carboxylic acid. Due to the limited availability of in-depth experimental data for this specific compound in publicly accessible literature, this guide combines the available physicochemical information with data from structurally related compounds to provide a thorough understanding for researchers, scientists, and drug development professionals.

Physicochemical Properties

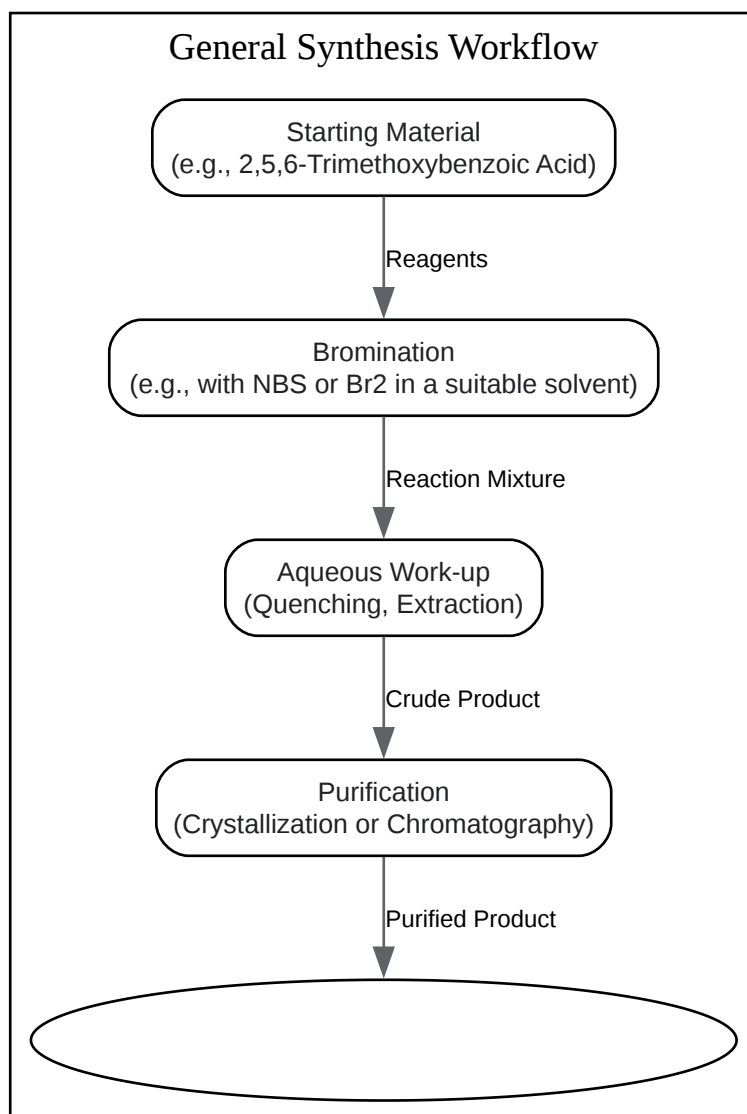
The fundamental properties of **3-Bromo-2,5,6-trimethoxybenzoic acid** are summarized below. This data is essential for its handling, formulation, and use in experimental settings.

Property	Value	Source
CAS Number	101460-22-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₁₁ BrO ₅	[1] [2]
Molecular Weight	291.1 g/mol	[2]
IUPAC Name	3-bromo-2,5,6-trimethoxybenzoic acid	[1]
Appearance	White to Light yellow to Light orange powder to crystal	[3]
Purity	>97.0% (T)	[3] [4]
Melting Point	94.0 to 98.0 °C	[3]

Synthesis and Production

While a specific, detailed experimental protocol for the synthesis of **3-Bromo-2,5,6-trimethoxybenzoic acid** is not readily available in the cited literature, a general synthetic approach can be inferred from established methods for the preparation of related brominated and poly-methoxylated benzoic acids. The synthesis would likely involve the methylation of a dihydroxy-bromobenzoic acid precursor or the bromination of a trimethoxybenzoic acid starting material.

A plausible synthetic route could start from a commercially available trimethoxybenzoic acid, followed by a regioselective bromination step. The choice of brominating agent and reaction conditions would be critical to achieve the desired isomer.



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A generalized workflow for the synthesis of **3-Bromo-2,5,6-trimethoxybenzoic acid**.

Potential Biological Activity and Applications

Direct experimental evidence for the biological activity of **3-Bromo-2,5,6-trimethoxybenzoic acid** is not extensively documented in the scientific literature. However, the biological profiles of structurally similar trimethoxybenzoic acid derivatives suggest potential areas of application and research.

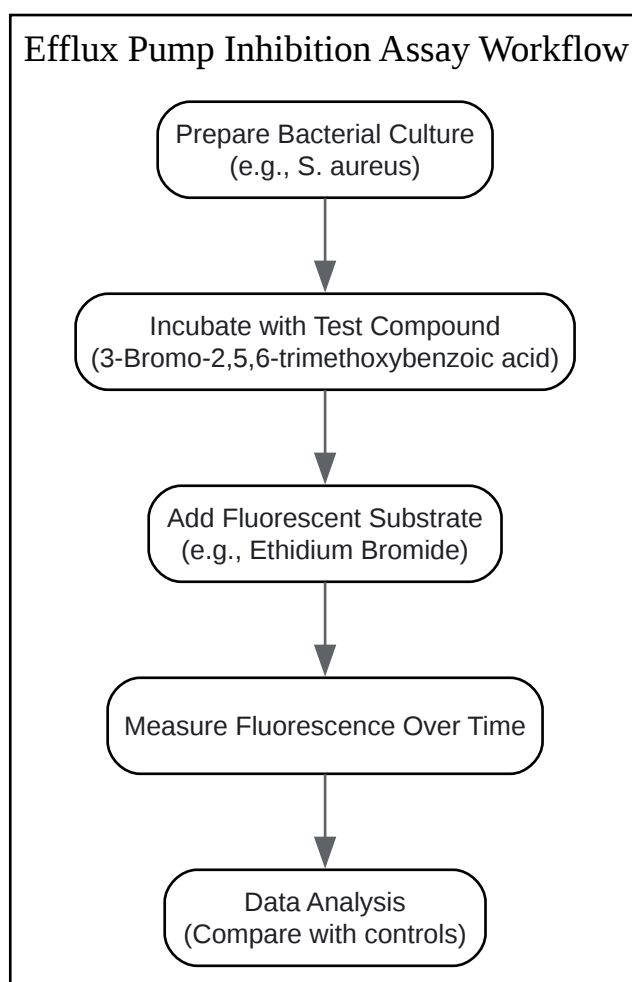
Derivatives of trimethoxybenzoic acid have been investigated for a range of biological activities, including antimicrobial and efflux pump inhibitory effects.^[6] The specific substitution pattern of methoxy groups and the presence of a bromine atom on the aromatic ring can significantly influence the compound's biological properties.

The following table summarizes the observed biological activities of various trimethoxybenzoic acid derivatives, which can serve as a basis for predicting the potential bioactivities of **3-Bromo-2,5,6-trimethoxybenzoic acid**.

Compound/Derivative	Biological Activity	Target/Organism	Key Performance Metric
3,4,5-Trimethoxybenzoic acid derivatives	Efflux Pump Inhibition	Salmonella enterica, Staphylococcus aureus	Increased accumulation of fluorescent substrate
3,4,5-Trimethoxybenzoic acid (Gallic acid trimethyl ether)	Antioxidant, Anti-inflammatory	In vivo (rodent models)	Amelioration of stress-induced biochemical alterations
2,4,5-Trimethoxybenzoic acid	Anti-inflammatory	Lipopolysaccharide (LPS)-induced inflammation models	Inhibition of NF-κB and STAT signaling

Experimental Protocols for Evaluating Biological Activity

To assess the potential biological activities of **3-Bromo-2,5,6-trimethoxybenzoic acid**, standard experimental protocols employed for related compounds can be adapted. Below is a generalized workflow for evaluating efflux pump inhibition, a noted activity of some trimethoxybenzoic acid derivatives.^[6]

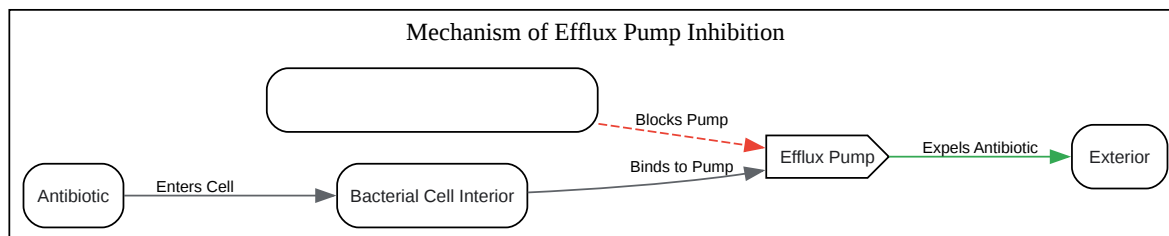


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Workflow for assessing efflux pump inhibitory activity.

Potential Signaling Pathway Involvement

Based on the activities of related compounds, **3-Bromo-2,5,6-trimethoxybenzoic acid** could potentially interact with bacterial efflux pumps. These pumps are membrane proteins that contribute to antibiotic resistance by expelling antimicrobial agents from the bacterial cell. Inhibition of these pumps can restore the efficacy of antibiotics. The diagram below illustrates the general mechanism of efflux pump inhibition.



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Inhibition of a bacterial efflux pump by a potential inhibitor.

Conclusion and Future Directions

3-Bromo-2,5,6-trimethoxybenzoic acid is a chemical compound with well-defined physicochemical properties but limited publicly available data on its synthesis and biological activity. Based on the known activities of structurally related trimethoxybenzoic acid derivatives, this compound warrants further investigation for its potential as an antimicrobial agent, an efflux pump inhibitor, or an anti-inflammatory compound.

Future research should focus on developing and documenting a robust synthetic protocol for this specific isomer. Subsequently, a systematic evaluation of its biological activities through in vitro and in vivo assays is necessary to elucidate its therapeutic potential and mechanism of action. Such studies will be crucial for unlocking the potential applications of **3-Bromo-2,5,6-trimethoxybenzoic acid** in drug discovery and development.

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